

# A Comprehensive Technical Guide to Sofosbuvir D6: CAS Number, Analytical Standards, and Methodologies

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## Compound of Interest

Compound Name: Sofosbuvir D6

Cat. No.: B2899945

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This technical guide provides an in-depth overview of **Sofosbuvir D6**, a deuterated analog of the direct-acting antiviral agent Sofosbuvir. This document details its chemical identity, analytical standards, and a representative experimental protocol for its use as an internal standard in quantitative bioanalysis. Furthermore, it illustrates the metabolic activation pathway of its parent compound, Sofosbuvir.

## Sofosbuvir D6: Chemical Identity and Properties

**Sofosbuvir D6** is a stable isotope-labeled version of Sofosbuvir, where six hydrogen atoms have been replaced with deuterium. This modification makes it an ideal internal standard for mass spectrometry-based quantification of Sofosbuvir in biological matrices, as it is chemically identical to the analyte but has a distinct mass.

CAS Number: 1868135-06-1[1][2]

## Analytical Standards

Below is a summary of typical analytical standards for **Sofosbuvir D6** available from various suppliers. Researchers should always refer to the Certificate of Analysis provided by the specific supplier for lot-specific details.

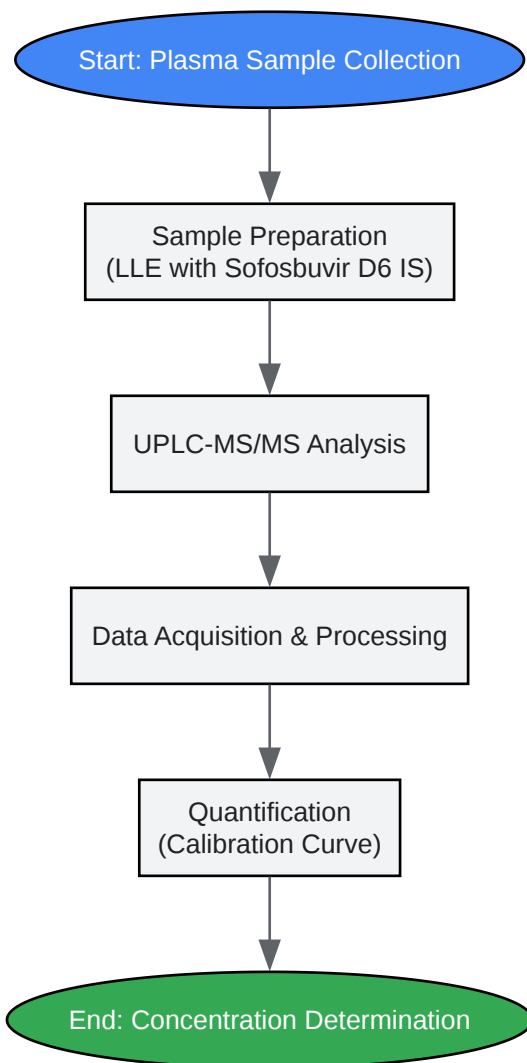
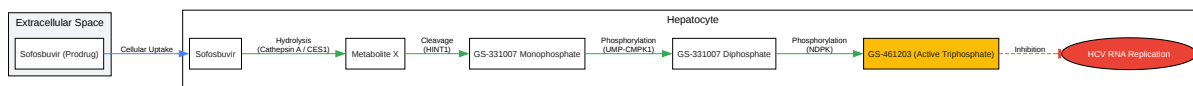
Parameter	Typical Specification
Chemical Name	Propan-2-yl-1,1,1,3,3,3-d6((((2R,3R,4R,5R)-5-(2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-4-fluoro-3-hydroxy-4-methyltetrahydrofuran-2-yl)methoxy)(phenoxy)phosphoryl)-L-alaninate[3]
Synonyms	PSI-7977-d6, GS-7977-d6
Molecular Formula	C <sub>22</sub> H <sub>23</sub> D <sub>6</sub> FN <sub>3</sub> O <sub>9</sub> P[2][4]
Molecular Weight	535.49 g/mol
Appearance	White to off-white solid
Purity (by HPLC)	≥90%
Storage Conditions	Powder: -20°C for long-term storage (up to 3 years). In solvent: -80°C for up to 6 months, -20°C for up to 1 month.
Solubility	Soluble in DMSO and H <sub>2</sub> O (may require ultrasonication and warming)
Applications	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.

## Mechanism of Action of Sofosbuvir

Sofosbuvir is a prodrug that undergoes intracellular metabolism to its pharmacologically active form, the uridine triphosphate analog GS-461203. This active metabolite acts as a potent inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase. By mimicking the natural nucleotide, it is incorporated into the nascent viral RNA strand, leading to chain termination and thus halting viral replication.

## Metabolic Activation Pathway of Sofosbuvir

The following diagram illustrates the key steps in the intracellular conversion of Sofosbuvir to its active triphosphate form.



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